

# An In-depth Technical Guide to the Chemical Structure of Diminazene Aceturate

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## Compound of Interest

Compound Name: *Diminazene*

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This guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Diminazene** aceturate. It also delves into its mechanisms of action, supported by detailed experimental protocols and visual diagrams to facilitate a deeper understanding for research and drug development applications.

## Chemical Identity and Properties

**Diminazene** aceturate is an aromatic diamidine compound widely used as an anti-trypanosomal and antibacterial agent.<sup>[1][2]</sup> It is the aceturate salt of **Diminazene**. The chemical and physical properties of **Diminazene** aceturate are summarized below.

Property	Value	Reference(s)
IUPAC Name	2-acetamidoacetic acid;4-[2-(4-carbamimidoylphenyl)iminohydrazinyl]benzenecarboximidamide	[1][3]
Synonyms	Berenil, Diminazene diacetate, Azidin, Ganasag	
CAS Number	908-54-3	
Molecular Formula	C <sub>22</sub> H <sub>29</sub> N <sub>9</sub> O <sub>6</sub>	
Molecular Weight	515.52 g/mol	
Appearance	Light yellow to yellow solid/crystalline powder	
Solubility	Soluble in water (1 part in 14 parts at 20°C), slightly soluble in alcohol, and very slightly soluble in ether and chloroform.	
Melting Point	217°C (with decomposition)	
Purity	≥97% or ≥98% depending on the supplier	

## Chemical Structure

**Diminazene** acetate is comprised of the active component, **Diminazene**, and two molecules of N-acetylglycine (acetic acid). The core structure of **Diminazene** features two benzamidine moieties linked by a triazine group.

The IUPAC name for the active **Diminazene** base is 4-[2-(4-carbamimidoylphenyl)iminohydrazinyl]benzenecarboximidamide.

Component	Molecular Formula	Molecular Weight
Diminazene	C <sub>14</sub> H <sub>15</sub> N <sub>7</sub>	281.323 g·mol <sup>-1</sup>
N-acetylglycine	C <sub>4</sub> H <sub>7</sub> NO <sub>3</sub>	117.10 g/mol

## Experimental Protocols: Synthesis of Diminazene Aceturate

Several methods for the synthesis of **Diminazene** aceturate have been documented. A general and common approach involves the diazotization of p-aminobenzamidine followed by a coupling reaction and subsequent salt formation with N-acetylglycine.

### A. Synthesis via Diazotization and Coupling

This process can be broken down into the following key steps, adapted from documented procedures:

- **Preparation of p-Aminobenzamidine Dihydrochloride:** This intermediate is typically prepared from p-nitrobenzoic acid through a series of reactions including conversion to p-nitrobenzamide, then to p-nitrobenzonitrile, followed by formation of p-nitrobenzamidoxime, and finally reduction to p-aminobenzamidine dihydrochloride.
- **Diazotization:** p-Aminobenzamidine dihydrochloride is dissolved in an acidic aqueous solution (e.g., hydrochloric acid and water) and cooled to 0°C. An aqueous solution of sodium nitrite is then added dropwise to form the diazonium salt.
- **Coupling Reaction:** The resulting diazonium salt solution is then coupled with another molecule of p-aminobenzamidine dihydrochloride to form **Diminazene**.
- **Salt Formation:** The **Diminazene** base is reacted with aceturic acid (N-acetylglycine) in a suitable solvent, such as aqueous methanol, to yield **Diminazene** aceturate. The product is then isolated, purified, and dried.

### B. Example Laboratory-Scale Synthesis of a Triazene Analog

A related synthesis for a triazene analog provides insight into the reaction conditions:

- **Diazotization:** A suspension of 4-aminobenzamidine dihydrochloride (1.0 g, 4.80 mmol) in water (6 mL) and concentrated hydrochloric acid (1 mL) is cooled to 0°C and stirred. A solution of sodium nitrite (0.36 g, 5.28 mmol) in water (1 mL) is added dropwise, and the mixture is stirred for 20 minutes.
- **Coupling:** A solution of aniline is then added to the resulting diazonium solution to produce the triazene compound.

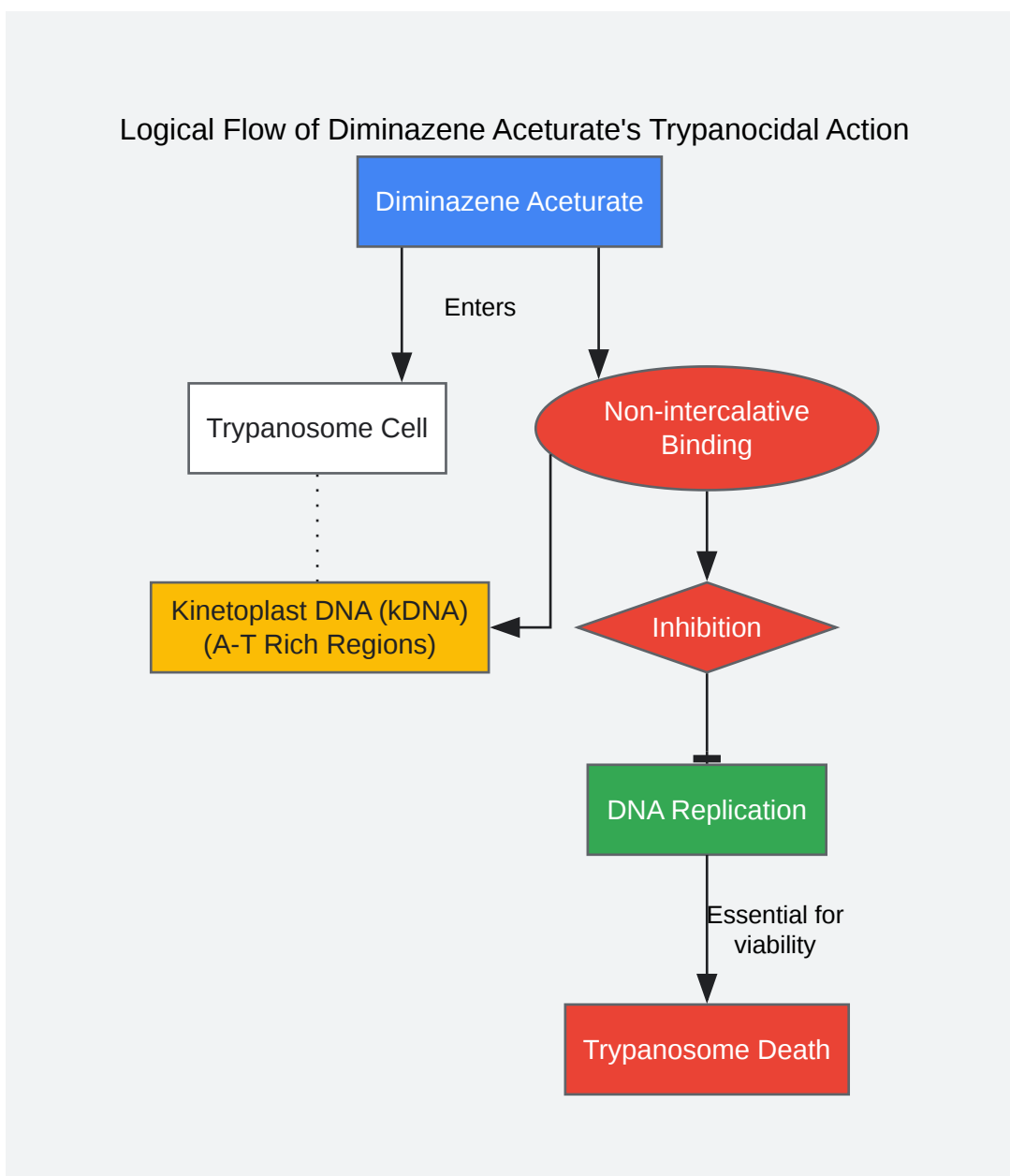
A patent for an industrial production method describes a process starting from p-nitrobenzamide, which is converted to p-nitrobenzonitrile to avoid high-temperature reactions. The subsequent steps involve amination, reduction, diazotization, coupling, and salt formation.

## Mechanism of Action and Signaling Pathways

**Diminazene** aceturate exhibits multiple mechanisms of action, primarily as a trypanocidal agent and more recently identified as an anti-inflammatory and an activator of angiotensin-converting enzyme 2 (ACE2).

### A. Trypanocidal Activity

The primary trypanocidal action of **Diminazene** aceturate involves its binding to the kinetoplast DNA (kDNA) of trypanosomes. This binding is non-intercalative and occurs at sites rich in adenine-thymine base pairs. This interaction is believed to inhibit DNA replication.



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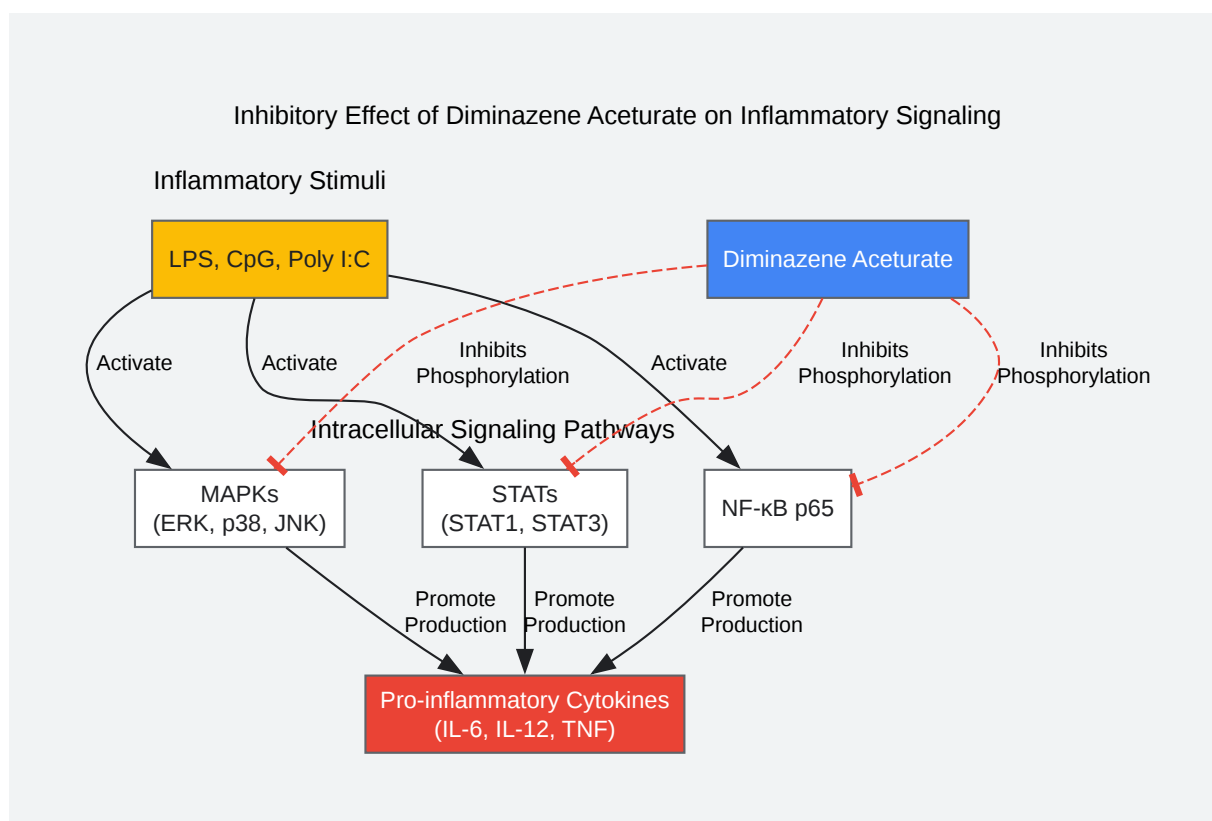
Caption: Logical flow of **Diminazene** Aceturate's trypanocidal action.

## B. Anti-inflammatory Properties

**Diminazene** aceturate has demonstrated potent anti-inflammatory effects by modulating host immune responses. It reduces the production of pro-inflammatory cytokines such as IL-6, IL-12, TNF, and IFN- $\gamma$ . This is achieved not by altering the expression of Toll-like receptors (TLRs), but by downregulating the phosphorylation of key signaling molecules.

The affected pathways include:

- Mitogen-Activated Protein Kinases (MAPKs): ERK, p38, and JNK
- Signal Transducer and Activator of Transcription (STATs): STAT1 and STAT3
- NF- $\kappa$ B pathway: NF- $\kappa$ B p65 subunit



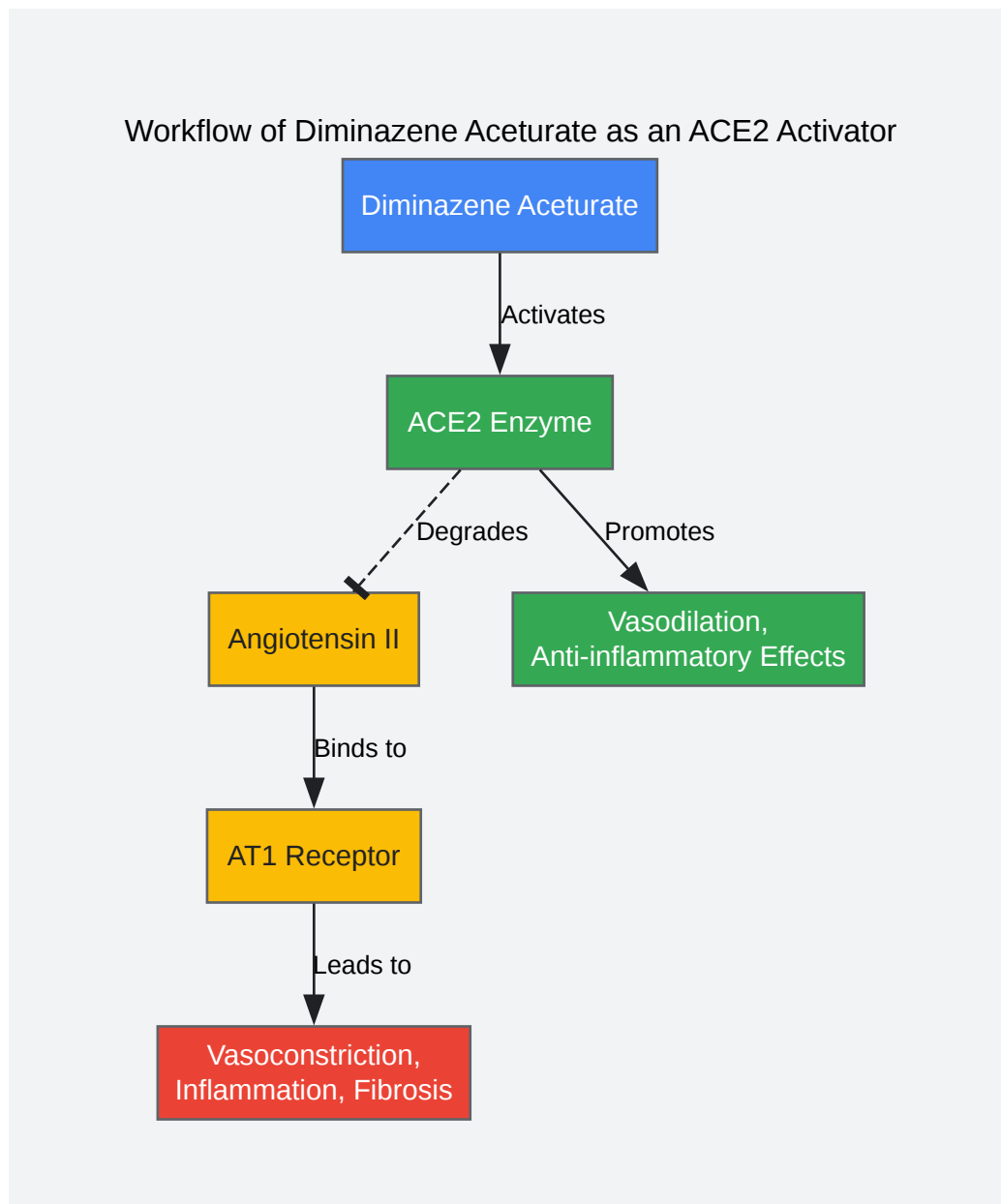
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Caption: **Diminazene** Aceturate's inhibition of inflammatory pathways.

### C. ACE2 Activation

**Diminazene** aceturate is also recognized as an activator of angiotensin-converting enzyme 2 (ACE2). By activating ACE2, it can counteract the effects of angiotensin II, suggesting potential

therapeutic applications in cardiovascular conditions.



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Caption: Workflow of **Diminazene** Aceturate as an ACE2 activator.

This technical guide provides a foundational understanding of **Diminazene** aceturate, from its basic chemical structure to its complex interactions within biological systems. The detailed information and visual aids are intended to support further research and development efforts involving this multifaceted compound.

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## References

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